

Personal protective equipment for handling Axitinib-d3

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Compound of Interest

Compound Name: Axitinib-d3

Cat. No.: B1147086

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Essential Safety and Handling Guide for Axitinib-d3

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Axitinib-d3**. Adherence to these procedures is essential to ensure personal safety and minimize environmental contamination.

Hazard Identification and Personal Protective Equipment (PPE)

Axitinib-d3 is classified with specific health and environmental hazards.^{[1][2][3][4][5]}

Appropriate personal protective equipment must be worn at all times when handling this compound.

Hazard Summary Table

Hazard Statement	Classification	References
Harmful if swallowed	Acute Toxicity, Oral (Category 4)	[1] [2] [3] [4] [5]
Very toxic to aquatic life with long lasting effects	Acute and Chronic Aquatic Toxicity (Category 1)	[1] [2] [4]
Suspected of causing genetic defects	Germ Cell Mutagenicity (Category 2)	[4] [6]
Suspected of damaging fertility or the unborn child	Reproductive Toxicity (Category 2)	[4] [6]
May cause eye, skin, or respiratory system irritation	Not explicitly classified, but noted as a potential hazard	[2] [3]

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	References
Eye Protection	Safety goggles with side-shields.	[1]
Hand Protection	Protective, chemical-impermeable gloves.	[1] [5]
Body Protection	Impervious clothing or lab coat.	[1]
Respiratory Protection	A suitable respirator should be used. In case of inadequate ventilation, a self-contained breathing apparatus may be necessary.	[1] [7]

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of **Axitinib-d3** and the safety of laboratory personnel.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Don PPE: Put on all required personal protective equipment as detailed in the table above.
- Avoid Contamination: Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Dispensing: Avoid the formation of dust and aerosols.[\[1\]](#)
- Post-Handling: After handling, wash your hands and any exposed skin thoroughly.[\[1\]](#)[\[2\]](#)

Storage Conditions

Form	Storage Temperature	Duration	Additional Requirements	References
Powder	-20°C	Up to 24 months	Keep container tightly sealed, away from moisture and light.	[1] [8]
In Solvent	-80°C	Up to 6 months	Keep container tightly sealed, away from moisture and light.	[1] [9]
In Solvent	-20°C	Up to 1 month	Keep container tightly sealed, away from moisture and light.	[1] [9]

Emergency Procedures and Disposal Plan

In the event of an emergency or spill, follow these procedures.

First Aid Measures

Exposure Route	First Aid Procedure	References
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.	[1][2]
Eye Contact	Remove contact lenses, if present. Immediately flush eyes with large amounts of water. Seek medical attention.	[1]
Skin Contact	Remove contaminated clothing. Rinse skin thoroughly with large amounts of water.	[1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	[2][7]

Spill and Disposal Workflow

The following diagram outlines the necessary steps for managing a spill and disposing of **Axitinib-d3** waste.



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Caption: Workflow for responding to a spill and disposing of **Axitinib-d3** waste.

Disposal Guidelines:

- Dispose of **Axitinib-d3** and any contaminated materials in a sealed container, clearly labeled as hazardous waste.[1]
- All disposal must be conducted through an approved waste disposal plant.[1][2]
- Under no circumstances should **Axitinib-d3** be released into the environment, including drains or water courses.[1][2]

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